

Operational Guide: Safe Disposal of D-Glucitol Dinitrate

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Compound of Interest

Compound Name: *D-Glucitol dinitrate*

CAS No.: 71888-61-4

Cat. No.: B12657316

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Part 1: Immediate Safety Directive

STOP. If you have identified dry, pure **D-Glucitol dinitrate** (Isosorbide dinitrate) in your inventory that is old, crystallized, or of unknown origin, DO NOT MOVE IT.[1][2]

- Hazard Class: Nitrate Ester (Explosive/Vasodilator).[3]
- Primary Risk: Shock and friction sensitivity (Detonation hazard) when dry. Thermal instability.
- Immediate Action: Secure the area. If the material is dry crystals on a screw-cap thread, do not attempt to open.[2] Contact your site's EHS (Environmental Health & Safety) officer immediately.[2]

Part 2: Technical Hazard Profiling

To manage disposal effectively, you must understand the material's physicochemical state.[2] **D-Glucitol dinitrate** is chemically synonymous with Isosorbide Dinitrate (ISDN).[2]

Property	Data	Operational Implication
CAS Number	87-33-2	Use for waste manifesting.[1] [2]
Chemical Structure	1,4:3,6-Dianhydro-D-glucitol 2,5-dinitrate	Strained bicyclic ring + 2 Nitro groups = High Energy.[1][2]
Physical State	White crystalline powder	High Hazard when pure/dry.[2]
Stability	Thermolabile	Decomposes to toxic gases; explosion risk >150°C.
Phlegmatization	Often diluted with Lactose/Mannitol	Low Hazard if diluted (<20% active).[2]
RCRA Code	D001 (Ignitable), D003 (Reactive)	Requires specific hazardous waste labeling.[2]

Part 3: Stabilization & Pre-Disposal Protocols

Core Principle: Never attempt to dispose of active energetic materials down the drain. The goal is Phlegmatization (desensitization) to permit safe transport to a licensed incinerator.

Protocol A: Handling Pure/High-Concentration Material

Applicability: Pure substance or concentrations >40%.[1][2]

- PPE Requirements:
 - Blast shield or sash hood.
 - Anti-static apparel (cotton lab coat).[2]
 - Nitrile gloves (double gloved).[2]
 - NO metal spatulas (Spark risk). Use Teflon or wood.
- Desensitization (Wetting):

- Why: Water or ethanol acts as a heat sink and lubricant, preventing hot-spot formation during friction.^{[1][2]}
- Step 1: Gently mist the material with Ethanol/Water (50:50) mixture until visibly damp.
- Step 2: If transferring to a waste container, wash the original container with the solvent and add the rinsate to the waste.
- Step 3: Ensure the waste container contains at least 20% solvent by volume relative to the solid.

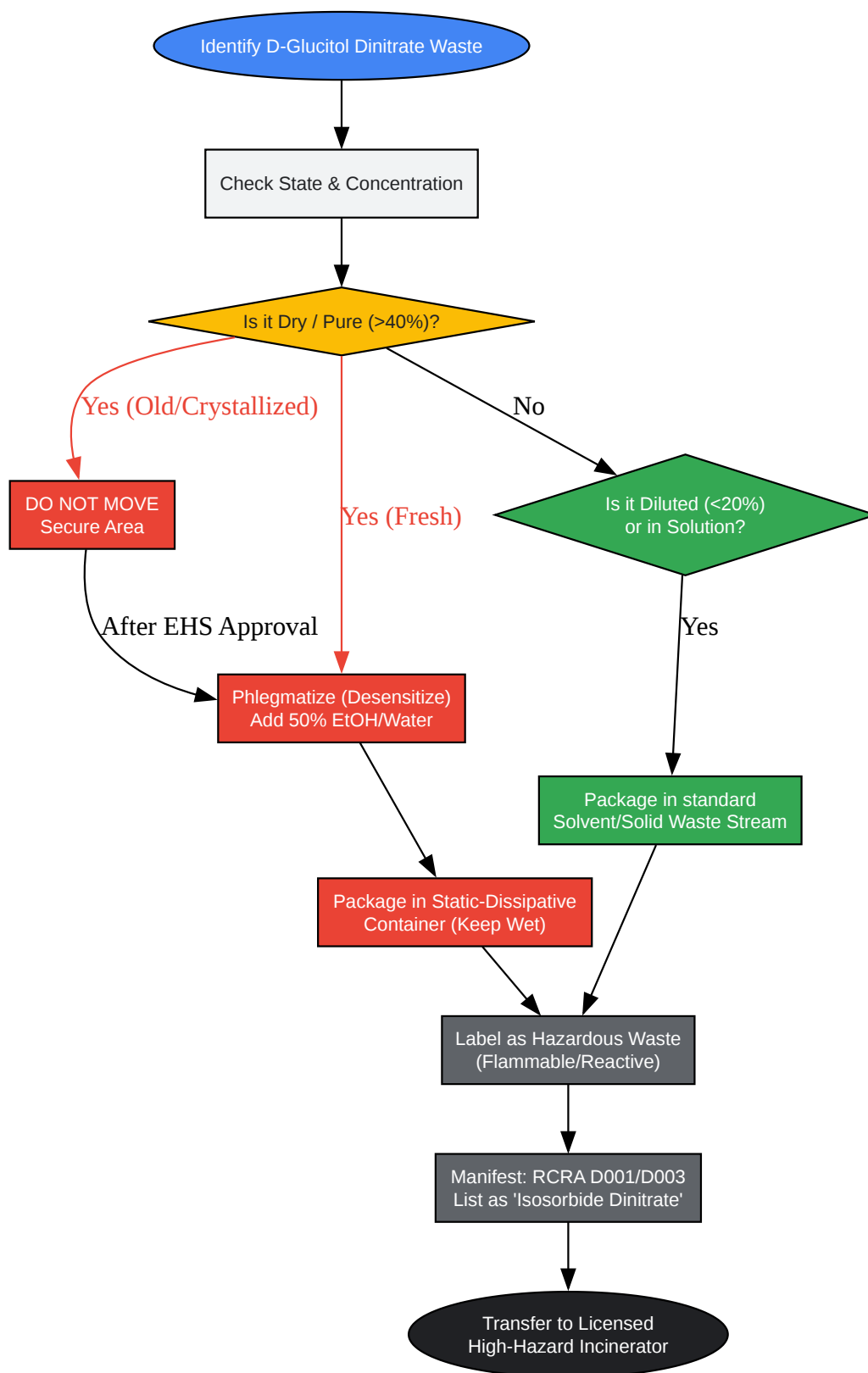
Protocol B: Chemical Destruction (Expert Use Only)

Note: This is NOT a standard disposal method for bulk waste but a decontamination step for trace residues on glassware.^[1]

- Mechanism: Alkaline Hydrolysis (Saponification).
- Reagent: 10% Sodium Hydroxide (NaOH) in Ethanol/Water.
- Procedure: Soak contaminated glassware in the base solution for 24 hours. The base hydrolyzes the nitrate ester bonds.
- Warning: This reaction is exothermic. Do not use this for bulk quantities (>1g) as heat generation can trigger detonation.

Part 4: Disposal Workflow & Decision Logic

The following diagram outlines the decision-making process for disposing of **D-Glucitol dinitrate**.



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Caption: Decision tree for segregating high-hazard pure nitrates from low-hazard diluted forms prior to vendor handoff.

Part 5: Regulatory & Logistics

1. Waste Labeling

- Chemical Name: Isosorbide Dinitrate (**D-Glucitol Dinitrate**).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Constituents: If wetted, list the phlegmatizer (e.g., "Isosorbide Dinitrate 50%, Ethanol 25%, Water 25%").[\[2\]](#)
- Hazard Checkboxes: ☒ Ignitable ☒ Reactive ☒ Toxic.

2. Storage Pending Pickup

- Temperature: Store below 25°C. Avoid direct sunlight.
- Segregation: Store away from Reducing Agents (metals, hydrides) and Strong Acids.[\[2\]](#)[\[6\]](#)
- Container: Use high-density polyethylene (HDPE) containers. Avoid metal drums or glass with ground-glass stoppers (friction hazard).[\[2\]](#)

3. Final Destruction

The only acceptable final disposal method for organic nitrates is Incineration in a rotary kiln with secondary combustion chambers, operated by a permitted TSDF (Treatment, Storage, and Disposal Facility).[\[2\]](#)

- Do NOT autoclave (explosion risk).
- Do NOT landfill.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 6883, Isosorbide Dinitrate.[\[2\]](#) PubChem. Available at: [\[Link\]](#)[\[1\]](#)[\[2\]](#)
- United States Pharmacopeia (USP). Diluted Isosorbide Dinitrate Monograph.[\[5\]](#) USP-NF.[\[2\]](#) (Requires Subscription/Login for full text, general safety data accessible via SDS).

- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed and Characteristic Wastes (D001, D003).[2] EPA.gov. Available at: [\[Link\]](#)
- Bretherick, L.Bretherick's Handbook of Reactive Chemical Hazards.[2] Elsevier. (Standard reference for nitrate ester stability).

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